

Head-to-head comparison of different commercial Sulfamazone ELISA kits

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfamazone

Cat. No.: B1207100

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Head-to-Head Comparison of Commercial Sulfonamide ELISA Kits

For researchers, scientists, and drug development professionals requiring the sensitive and specific detection of sulfonamide residues, Enzyme-Linked Immunosorbent Assays (ELISA) offer a rapid and high-throughput screening solution. This guide provides a head-to-head comparison of several commercially available Sulfonamide ELISA kits, summarizing their performance characteristics and experimental protocols to aid in selecting the most suitable kit for your research needs. The term "**Sulfamazone**" is not commonly used for a specific sulfonamide; therefore, this guide focuses on kits for the broader sulfonamide class and the closely related, commonly tested compound, Sulfamethoxazole.

Performance Characteristics

The performance of an ELISA kit is determined by several key parameters, including its sensitivity (Limit of Detection, LOD), the range of concentrations it can accurately measure (dynamic range), and its specificity, which is often detailed through cross-reactivity with other related compounds. The following table summarizes the available quantitative data for various commercial sulfonamide ELISA kits.

Kit Name	Manufacturer	Target Analyte(s)	Sample Matrices	Limit of Detection (LOD)
Multi-Sulfonamide II ELISA	R-Biopharm	Broad range of sulfonamides	Tissue, Milk, Honey, Eggs, Urine, Shrimps	Tissue: 4.5 ppb
SAs (Sulfonamides) ELISA Kit	Elabscience	Total Sulfonamides (SAs)	Muscle, Urine, Liver, Honey, Serum, Milk, Egg, Feed	Honey: 3 ppb; Muscle (method 2): 2 ppb; Liver: 10 ppb; Milk: 20 ppb; Eggs: 50 ppb[1]
Sulfamethoxazole (SMZ/SMX) ELISA Kit	Assay Genie	Sulfamethoxazole (SMZ)	Muscle, Milk, Honey, Feed	Muscle: 0.4 ppb; Milk: 2 ppb
Sulfamethoxazole (SMX) ELISA	Eurofins Abraxis	Sulfamethoxazole and related Sulfa compounds	Water (groundwater, surface water, well water)	Varies by compound
Sulfamethoxazole (SMZ/SMX) ELISA Kit	CUSABIO	Sulfamethoxazole (SMZ/SMX)	Honey, Milk, Serum, Urine, Tissue	Not explicitly stated
I'screen SULFA	Gold Standard Diagnostics	Sulfonamides	Muscle, egg, milk, honey, feed	Milk (method I): 0.25 ppb; Muscle, egg, honey (method I): 0.5 ppb; Muscle, egg, honey, milk (method II): 5 ppb[2]

Cross-Reactivity Data

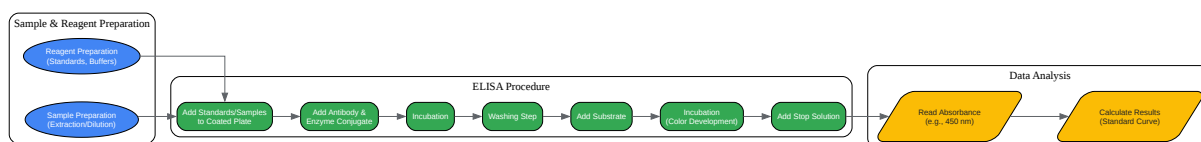
Cross-reactivity is a critical parameter that indicates the specificity of the antibody used in the kit. A high cross-reactivity with non-target sulfonamides can be advantageous for broad-spectrum screening, while low cross-reactivity is desirable for specific quantification of a particular sulfonamide.

Kit Name	Manufacturer	Compound	Cross-Reactivity (%)
Multi-Sulfonamide II ELISA[3]	R-Biopharm	Sulfamethazine	100
Sulfadiazine	116		
Sulfamethoxazole	62		
Sulfisoxazole	92		
Sulfapyridine	73		
SAs (Sulfonamides) ELISA Kit[4]	Elabscience	Sulfamethoxazole (SMZ)	100
Sulfadiazine (SD)	22		
Sulfamethazine (SM2)	40		
Sulfaquinoxaline (SQX)	63		
I'screen SULFA[2]	Gold Standard Diagnostics	Sulfamethazine	100
Sulfamethoxazole	90		
Sulfisoxazole	50		
Sulfapyridine	36		
Sulfadoxine	24		

Experimental Protocols

All the compared kits are based on the principle of a competitive ELISA. In this format, the sulfonamide present in the sample competes with a labeled sulfonamide (enzyme conjugate) for a limited number of specific antibody binding sites. The amount of color developed is inversely proportional to the concentration of the sulfonamide in the sample. While the core principle is the same, there are variations in the experimental steps and incubation times between kits.

A generalized experimental workflow for a competitive ELISA is outlined below:



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Generalized competitive ELISA workflow.

Key Differences in Protocols:

- **Sample Preparation:** Extraction and dilution protocols vary significantly depending on the sample matrix (e.g., milk, tissue, honey) and the specific kit. For instance, the R-Biopharm Multi-Sulfonamide II ELISA provides detailed extraction procedures for various matrices.^[5] The Assay Genie Sulfamethoxazole ELISA kit also includes specific pre-treatment steps for different sample types.
- **Incubation Times and Temperatures:** Incubation times for the competitive binding step can range from 30 minutes to 1 hour at room temperature or 4°C.^{[3][6]} The color development step typically takes 15-30 minutes.^{[3][5]}

- **Washing Steps:** The number of washing steps to remove unbound reagents is typically 3 to 5 times.[5][6] Inadequate washing can lead to high background and inaccurate results.
- **Reagent Formulation:** While all kits provide the necessary reagents, some, like the R-Biopharm kit, may have lyophilized components that require reconstitution.[5]

Summary and Recommendations

The choice of a sulfonamide ELISA kit should be guided by the specific research question, the target sulfonamide(s), and the sample matrices to be analyzed.

- For broad-spectrum screening of multiple sulfonamides, kits like the R-Biopharm Multi-Sulfonamide II ELISA and the Elabscience SAs (Sulfonamides) ELISA Kit are suitable due to their extensive cross-reactivity profiles.[3][4]
- For the specific quantification of Sulfamethoxazole, kits from Assay Genie, Eurofins Abraxis, and CUSABIO are designed for this purpose.
- The sensitivity of the kit is a crucial factor, especially when detecting low levels of residues. The Gold Standard Diagnostics I'screen SULFA kit offers a very low detection limit for milk samples with its first method.[2]

It is highly recommended to validate the chosen kit in your laboratory using your specific sample matrices to ensure optimal performance and accurate results. Always refer to the manufacturer's instructions for the most detailed and up-to-date protocols.

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- To cite this document: BenchChem. [Head-to-head comparison of different commercial Sulfamazone ELISA kits]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1207100#head-to-head-comparison-of-different-commercial-sulfamazone-elisa-kits>]

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